

Personal protective equipment for handling 2-Azidoethanol-d4

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Compound of Interest

Compound Name: 2-Azidoethanol-d4

Cat. No.: B1153398

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Essential Safety and Handling Guide for 2-Azidoethanol-d4

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Azidoethanol-d4**. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Hazard Identification and Summary

2-Azidoethanol-d4 is a deuterated analog of 2-Azidoethanol. While specific toxicity data for the deuterated form is not extensively available, the primary hazards are associated with the 2-Azidoethanol structure. The compound is classified as corrosive and poses a significant risk of severe skin burns and serious eye damage.^{[1][2]}

Hazard Classification	Description
Skin Corrosion	Category 1B/1C: Causes severe skin burns and poorly healing wounds.[3][4]
Eye Damage	Category 1: Causes serious eye damage, with a risk of blindness.[1][4]
Acute Toxicity	Shall not be classified as acutely toxic.[5]
Special Hazards	Azido compounds should be handled with care, avoiding contact with acids or heavy metals to prevent the formation of potentially explosive compounds.[6]

Personal Protective Equipment (PPE)

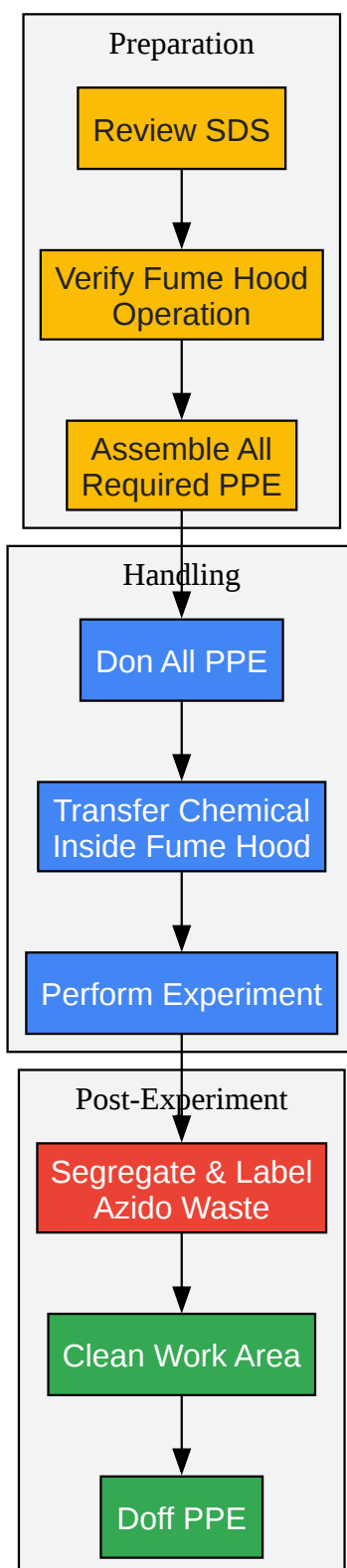
Due to the corrosive nature of **2-Azidoethanol-d4**, the use of appropriate personal protective equipment is mandatory to prevent any direct contact.

Area of Protection	Required PPE	Material/Specification
Eyes / Face	Chemical Safety Goggles & Face Shield	Goggles must be worn at all times. A face shield should be used over goggles when handling larger quantities or when there is a significant splash risk. ^[5] ^[7]
Hands	Chemical-Resistant Gloves	Use gloves made of materials like nitrile, neoprene, or butyl rubber. Ensure gloves are inspected for integrity before each use. ^[3]
Body	Laboratory Coat & Chemical-Resistant Apron	A flame-retardant lab coat is standard. A chemical-resistant apron should be worn over the lab coat for added protection against splashes. ^[5]
Respiratory	Not Required (with proper ventilation)	All work should be conducted in a certified chemical fume hood. If vapors/mists are generated and ventilation is inadequate, a NIOSH-approved respirator is necessary. ^[7]

Operational Plan: Handling Protocol

Adherence to a strict handling protocol is essential for safety. The following steps outline the standard operating procedure for working with **2-Azidoethanol-d4**.

Experimental Workflow



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Caption: Standard workflow for handling **2-Azidoethanol-d4**.

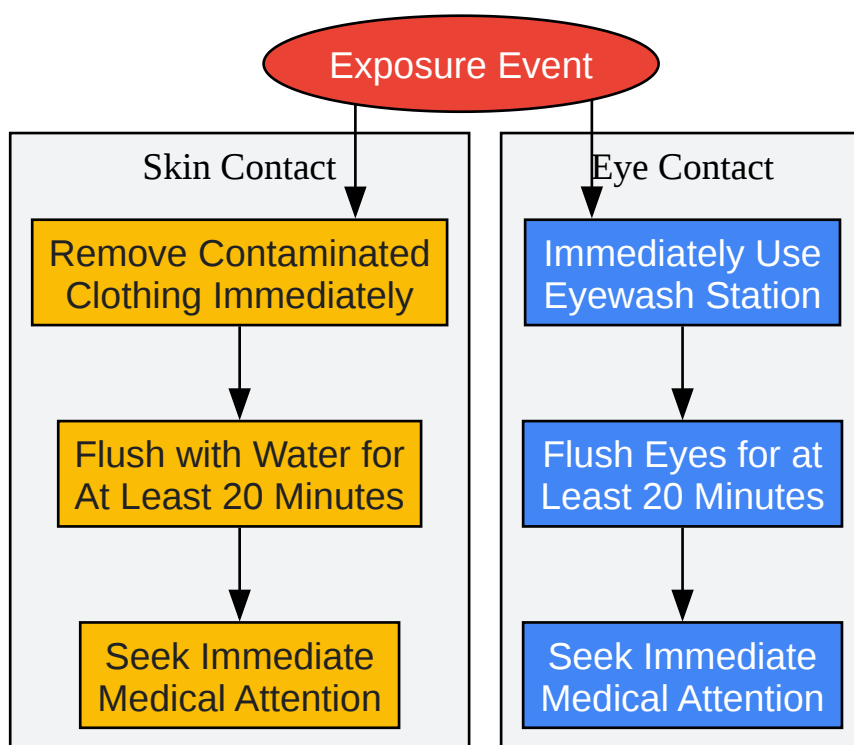
Step-by-Step Methodology

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for 2-Azidoethanol.
 - Ensure a certified chemical fume hood is available and functioning correctly.^[7]
 - Prepare a designated waste container for azido compounds.
 - Assemble all necessary PPE as specified in the table above.
- Handling:
 - Don all required PPE before entering the laboratory space where the chemical is handled.
 - Transport the chemical in a secondary container or a safety bottle carrier.^[7]
 - Conduct all manipulations, including weighing and transferring, inside a chemical fume hood to prevent inhalation of vapors.^[7]
 - Use compatible labware (e.g., glass, polyethylene) and avoid contact with incompatible materials like strong oxidizers.
- Post-Experiment:
 - Upon completion of work, decontaminate all surfaces and equipment.
 - Segregate all waste containing **2-Azidoethanol-d4** into a clearly labeled hazardous waste container.
 - Wash hands thoroughly after removing gloves and before leaving the laboratory.^[5]

Emergency Procedures

In the event of an exposure, immediate and decisive action is critical.

Emergency Response Logic



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Caption: Immediate first aid response to chemical exposure.

First Aid Measures

- Skin Contact: Immediately remove all contaminated clothing.[8] Flush the affected skin with copious amounts of cool running water for at least 20 minutes.[8][9] Do not try to neutralize the chemical. Seek immediate medical attention.[10]
- Eye Contact: Immediately flush eyes with an emergency eyewash station for at least 20 minutes, holding the eyelids open.[11][12] Remove contact lenses if present and easy to do. Continue rinsing.[11] Seek immediate medical attention.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If symptoms persist, seek medical attention.[2]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[2] Call a poison control center or doctor immediately for treatment advice.[10]

Disposal Plan

Improper disposal of azido compounds can lead to hazardous situations.

Waste Disposal Workflow

Caption: Step-by-step process for safe chemical waste disposal.

Disposal Protocol

- Do Not Dispose Down the Drain: Azido compounds can react with metals in plumbing (like copper or lead) to form highly explosive metal azides.[\[6\]](#)
- Segregation: Collect all waste containing **2-Azidoethanol-d4**, including contaminated solids (gloves, wipes) and liquids, in a dedicated and clearly labeled hazardous waste container.
[\[13\]](#)
- Container: Use a container made of a compatible material, such as high-density polyethylene (HDPE) or glass.
- Labeling: The container must be tightly sealed and labeled with "Hazardous Waste" and the full chemical name.
- Storage and Disposal: Store the waste container in a designated, cool, and well-ventilated secondary containment area until it is collected by your institution's Environmental Health & Safety (EH&S) department or a licensed chemical waste disposal company.[\[14\]](#)

Quantitative and Physical Data

Property	Value
Molecular Formula	$C_2HD_4N_3O$
Molecular Weight	~91.11 g/mol
Appearance	Colorless to slightly yellow clear liquid.[7]
Boiling Point	60 °C (for non-deuterated form)[8]
Storage Temperature	2 - 8 °C, under an inert gas like nitrogen.[8]
Occupational Exposure Limits	No specific occupational exposure limits have been established. Handle with caution as a corrosive substance.

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